

# 1,2,3,4,5-Pentamethylcyclopentadiene safety data sheet and handling

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## Compound of Interest

Compound Name: 1,2,3,4,5-  
Pentamethylcyclopentadiene

Cat. No.: B1201788

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An In-depth Technical Guide to the Safe Handling and Use of **1,2,3,4,5-Pentamethylcyclopentadiene**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data, detailed handling protocols, and insights into the applications of **1,2,3,4,5-Pentamethylcyclopentadiene** (Cp\*H), a crucial precursor in organometallic chemistry and catalysis. The information is intended for professionals in research and development who require a thorough understanding of the safe and effective use of this compound.

## Section 1: Safety Data and Hazard Identification

**1,2,3,4,5-Pentamethylcyclopentadiene** is a flammable liquid and requires careful handling to mitigate risks.<sup>[1][2][3]</sup> The following tables summarize its key physical, chemical, and safety properties.

### Physical and Chemical Properties

Property	Value
CAS Number	4045-44-7[1][2][3][4]
Molecular Formula	C <sub>10</sub> H <sub>16</sub> [4]
Molecular Weight	136.23 g/mol [4]
Appearance	Colorless to light yellow liquid[3][4]
Odor	Mild[5]
Boiling Point	55-60 °C at 13 mmHg[5]
Flash Point	44 °C (111.2 °F) - closed cup[6][7]
Density	0.87 g/mL at 25 °C[8]
Solubility	Miscible with methanol, dichloromethane, and ethyl acetate. Slightly miscible with water.[8][9]

## Hazard Identification and GHS Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor[2][6][10]

Signal Word: Warning[1][2]

Pictogram:

- GHS02: Flame

## Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[2]
Skin Protection	Wear fire/flare resistant and impervious clothing. Handle with gloves.[2]
Respiratory Protection	Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.
Hand Protection	Handle with gloves. Gloves must be inspected prior to use. Wash and dry hands.

## Section 2: Experimental Protocols

### Protocol 2.1: General Handling and Storage of 1,2,3,4,5-Pentamethylcyclopentadiene

**1,2,3,4,5-Pentamethylcyclopentadiene** is air-sensitive and should be handled under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation.[3][11]

#### Storage:

- Store in a cool, well-ventilated place away from heat, sparks, open flames, and hot surfaces. [1][2][3]
- Keep the container tightly closed.[1][2]
- Protect from direct sunlight.[1]

#### Handling:

- All glassware must be thoroughly dried in an oven and cooled under a stream of inert gas before use.[3][11]

- Transfers of the liquid should be performed using syringe techniques with a dry, nitrogen-flushed syringe and needle.[\[3\]](#)[\[11\]](#)
- For larger quantities, a double-ended needle (cannula) transfer technique should be employed between septum-sealed vessels under a positive pressure of inert gas.[\[6\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[1\]](#)[\[2\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)[\[2\]](#)

## Protocol 2.2: Synthesis of a Pentamethylcyclopentadienyl-Metal Complex: $[(Cp^*RhCl_2)_2]$

This protocol describes the synthesis of a common rhodium precursor, Dichloro(pentamethylcyclopentadienyl)rhodium(III) dimer, from **1,2,3,4,5-Pentamethylcyclopentadiene**.

Materials:

- **1,2,3,4,5-Pentamethylcyclopentadiene** ( $Cp^*H$ )
- Rhodium(III) chloride hydrate ( $RhCl_3 \cdot xH_2O$ )
- Methanol
- Schlenk flask and standard Schlenk line equipment
- Magnetic stirrer and stir bar

Procedure:

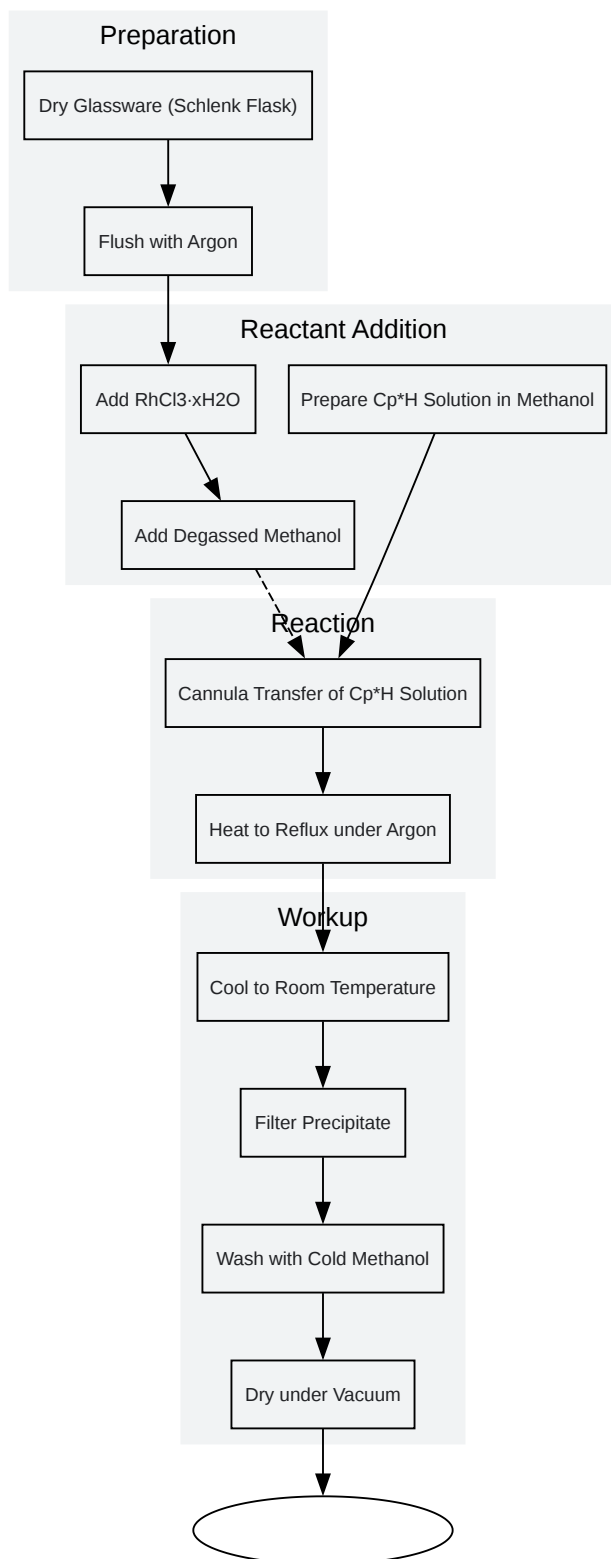
- Set up a Schlenk flask containing a magnetic stir bar and flush it with argon.
- Add  $RhCl_3 \cdot xH_2O$  (1.0 eq) to the flask.
- Add degassed methanol to the flask to dissolve the rhodium salt.

- In a separate, dry, and argon-flushed flask, dissolve Cp\*H (1.0 eq) in a minimal amount of degassed methanol.
- Using a cannula, slowly transfer the Cp\*H solution to the stirred rhodium chloride solution.
- Heat the reaction mixture to reflux under argon for several hours. The color of the solution will change, and a precipitate will form.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Filter the solid product under an inert atmosphere, wash with cold methanol, and dry under vacuum.

## Section 3: Visualized Workflows and Pathways

### Diagram 3.1: Synthesis of $[(Cp^*RhCl_2)_2]$

The following diagram illustrates the workflow for the synthesis of the dichloro(pentamethylcyclopentadienyl)rhodium(III) dimer.

Workflow for  $[(Cp^*RhCl_2)_2]$  Synthesis

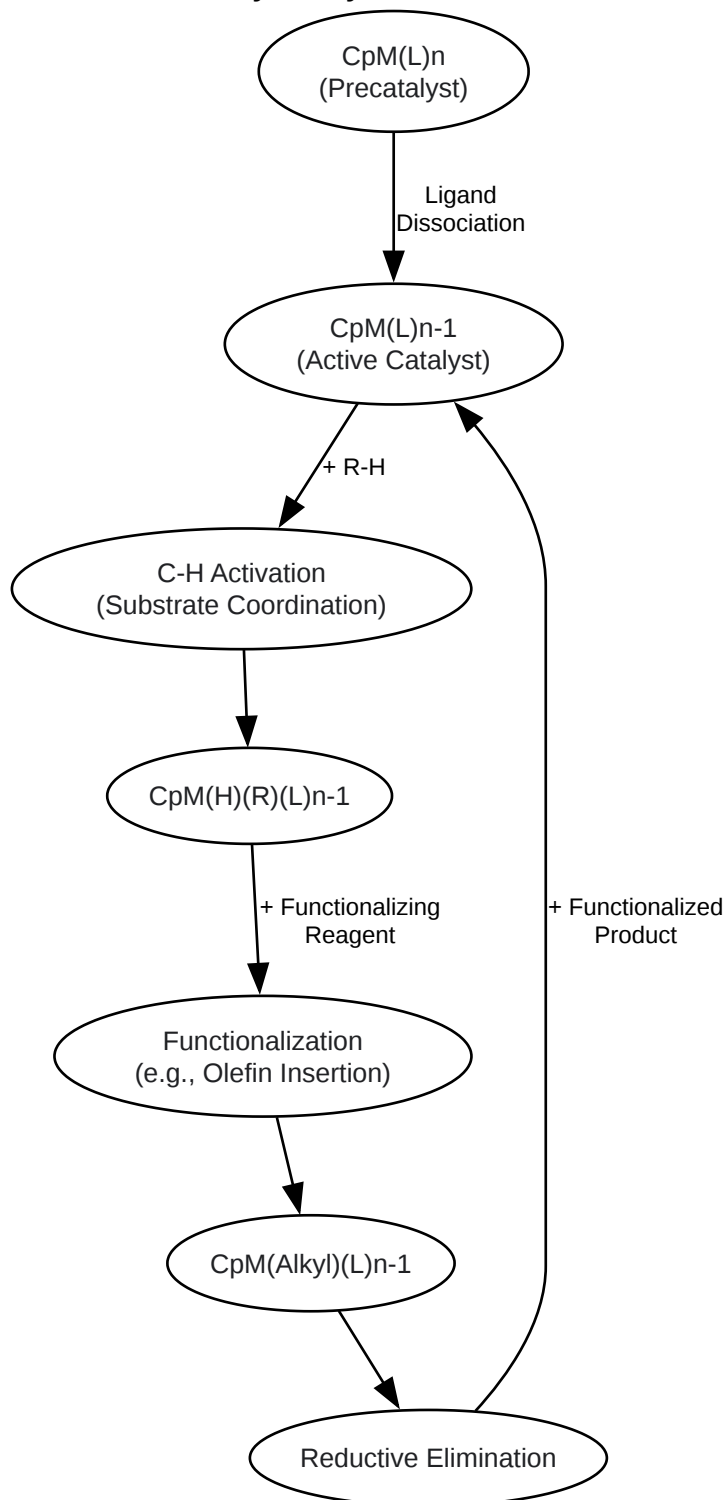
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Caption: A step-by-step workflow for the synthesis of  $[(Cp^*RhCl_2)_2]$ .

## Diagram 3.2: Catalytic Cycle Involving a Cp\*-Metal Complex

This diagram shows a simplified catalytic cycle for a generic C-H activation/functionalization reaction catalyzed by a Cp\*-metal complex.

## Generic Catalytic Cycle for C-H Activation



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Caption: A generalized catalytic cycle for C-H activation.



## Section 4: First Aid and Emergency Procedures

### In Case of Inhalation:

- Move the victim into fresh air.[2]
- If breathing is difficult, give oxygen.[2]
- If not breathing, give artificial respiration.[2]
- Consult a doctor immediately.[2]

### In Case of Skin Contact:

- Take off immediately all contaminated clothing.[1][2]
- Rinse affected areas with water or shower.[1][2]
- Wash off with soap and plenty of water.[2]
- Consult a doctor if irritation persists.[1]

### In Case of Eye Contact:

- Rinse with pure water for at least 15 minutes.[2]
- Get medical attention.[1]

### In Case of Ingestion:

- Rinse mouth with water.[2]
- Do not induce vomiting.[2]
- Never give anything by mouth to an unconscious person.[2]

### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]  
[2]
- Specific Hazards: Vapors may form explosive mixtures with air.[1] Vapors may travel to a source of ignition and flash back.[1]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.  
[2]

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